

Carbenicillin Disodium: A Technical Guide to its Spectrum of Activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Carbenicillin.Disodium

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Introduction

Carbenicillin Disodium is a semi-synthetic penicillin antibiotic belonging to the carboxypenicillin subgroup. It exhibits a broad spectrum of activity, particularly against Gram-negative bacteria, including *Pseudomonas aeruginosa* and *Proteus* species, which are often resistant to other penicillins. This technical guide provides an in-depth overview of Carbenicillin Disodium's spectrum of activity, mechanism of action, resistance mechanisms, and the experimental protocols used for its evaluation.

Spectrum of Activity

Carbenicillin's antibacterial activity extends to a variety of Gram-positive and Gram-negative microorganisms. Its most significant clinical utility lies in its effectiveness against challenging Gram-negative pathogens.

Quantitative Antimicrobial Activity

The in vitro activity of Carbenicillin Disodium against a range of clinically relevant bacteria is summarized in the tables below. The data is presented as Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antimicrobial that will inhibit the visible growth of a microorganism after overnight incubation. MIC50 and MIC90 values denote the MIC required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Table 1: In Vitro Activity of Carbenicillin Disodium against Gram-Negative Bacteria

Organism	Number of Strains	MIC50 (µg/mL)	MIC90 (µg/mL)	MIC Range (µg/mL)
Pseudomonas aeruginosa	143	200	>300	100 - >300
Escherichia coli	-	≤25	-	-
Proteus mirabilis	-	≤25	-	-
Proteus spp. (indole-positive)	-	≤25	-	-
Enterobacter spp.	-	-	-	-
Serratia spp.	-	-	-	-
Klebsiella spp.	-	Resistant	Resistant	-

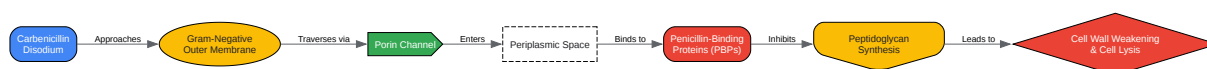
Table 2: In Vitro Activity of Carbenicillin Disodium against Gram-Positive Bacteria

Organism	Number of Strains	MIC50 (µg/mL)	MIC90 (µg/mL)	MIC Range (µg/mL)
Staphylococcus aureus	-	-	-	-
Enterococcus faecalis	-	>128	>128	-

Note: Data is compiled from various sources and susceptibility can vary based on geographic location and strain. Detailed sources should be consulted for specific research purposes.

Mechanism of Action

Carbenicillin, like other β -lactam antibiotics, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^[1] This process is initiated by the binding of the antibiotic to Penicillin-Binding Proteins (PBPs), which are essential enzymes involved in the final steps of peptidoglycan synthesis. The acylation of these PBPs by Carbenicillin prevents the cross-linking of peptidoglycan chains, leading to a weakened cell wall and subsequent cell lysis.

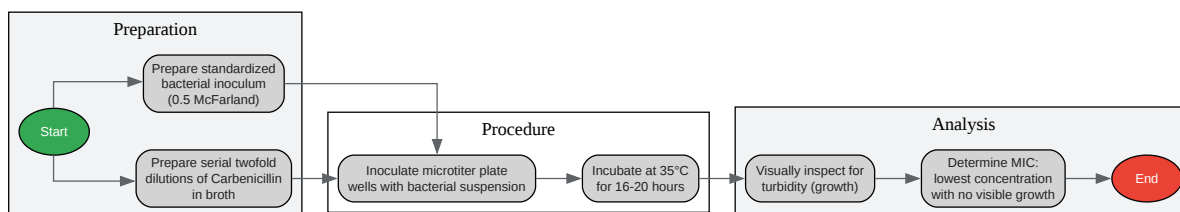
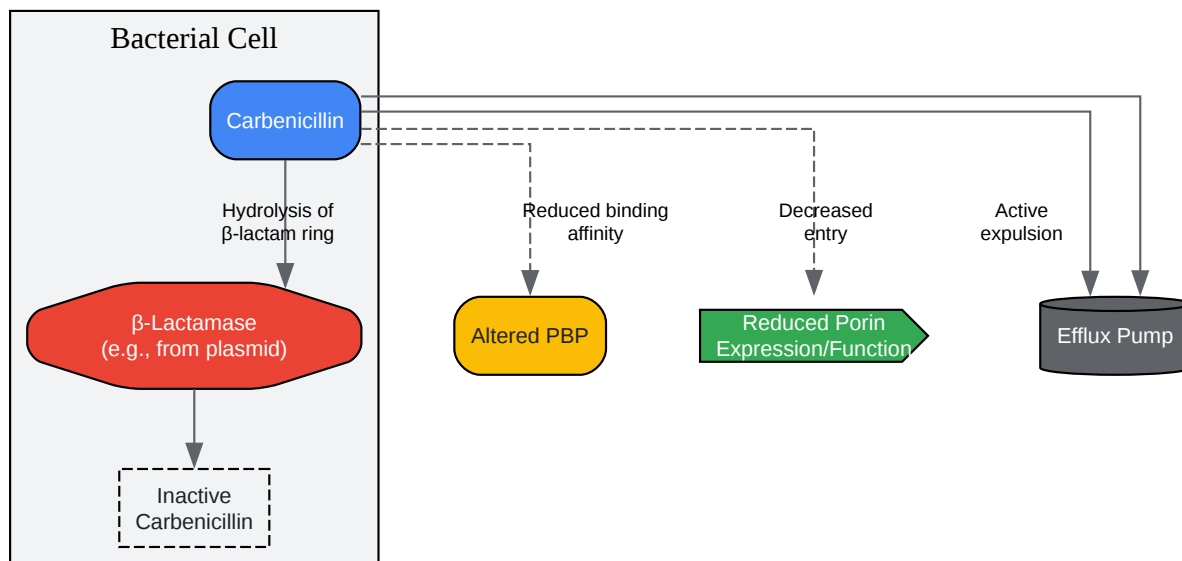


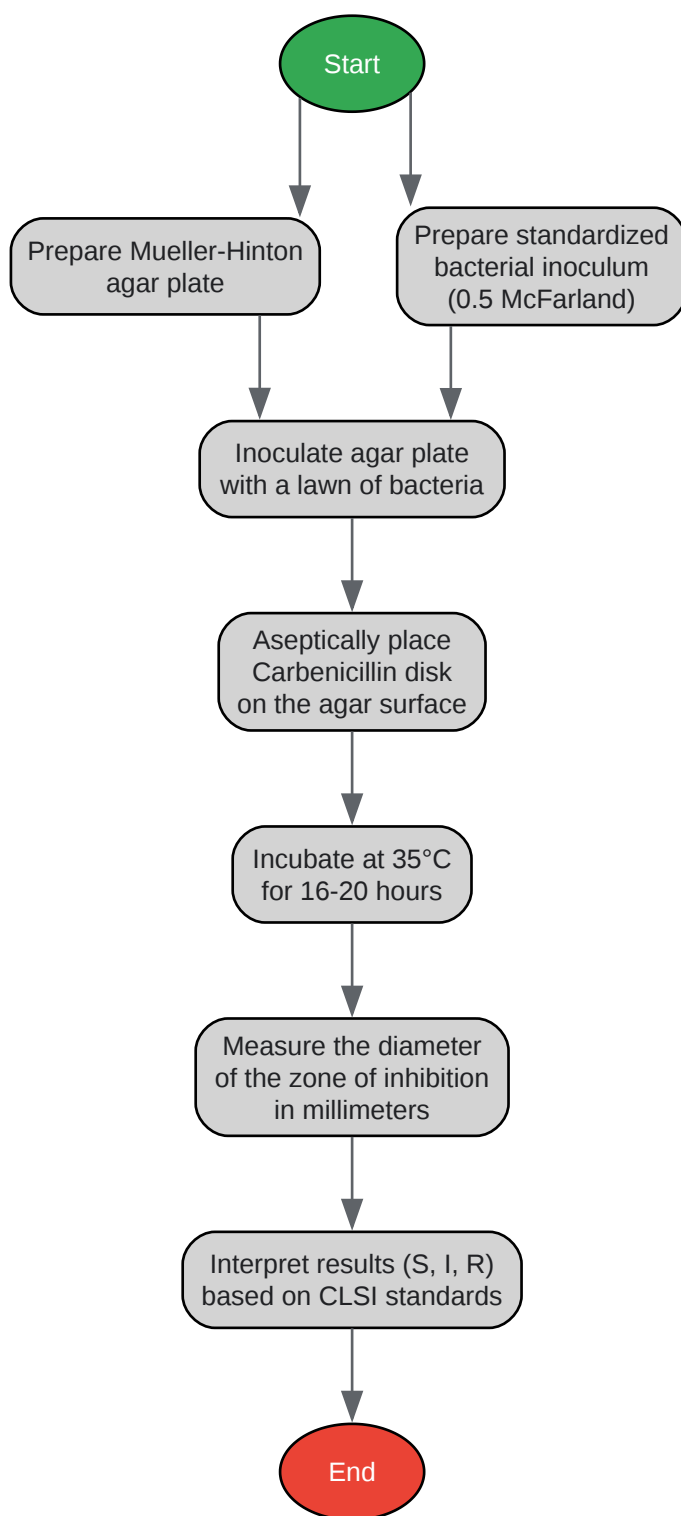
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Caption: Mechanism of action of Carbenicillin Disodium.

Mechanisms of Resistance

The primary mechanism of resistance to Carbenicillin is the production of β -lactamase enzymes. These enzymes hydrolyze the amide bond in the β -lactam ring of the antibiotic, rendering it inactive. Other mechanisms of resistance include alterations in the target PBPs, reducing the binding affinity of the drug, and changes in the outer membrane porins of Gram-negative bacteria, which can limit the influx of the antibiotic.





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References

- 1. [Carbenicillin resistance of gram-negative bacteria: incidence, biochemical and genetic determinism] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Carbenicillin Disodium: A Technical Guide to its Spectrum of Activity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16087810/docs#carbenicillin-disodium-a-technical-guide-to-its-spectrum-of-activity>]

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